

An In-depth Technical Guide on N-Benzyl-N-Cbz-glycine

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Compound of Interest

Compound Name: **N-Benzyl-N-Cbz-glycine**

Cat. No.: **B1313165**

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This guide provides a detailed overview of the molecular properties of **N-Benzyl-N-Cbz-glycine**, a derivative of the amino acid glycine. It is intended for researchers, scientists, and professionals in the field of drug development and peptide synthesis.

While the nomenclature "**N-Benzyl-N-Cbz-glycine**" suggests the presence of a carboxybenzyl (Cbz) protecting group, it is crucial to note that this name is often associated in commercial and research contexts with the compound 2-(Benzyl(tert-butoxycarbonyl)amino)acetic acid. This compound, which incorporates a tert-butoxycarbonyl (Boc) group instead of a Cbz group, is identified by the CAS number 76315-01-0. This guide pertains to this specific molecule.

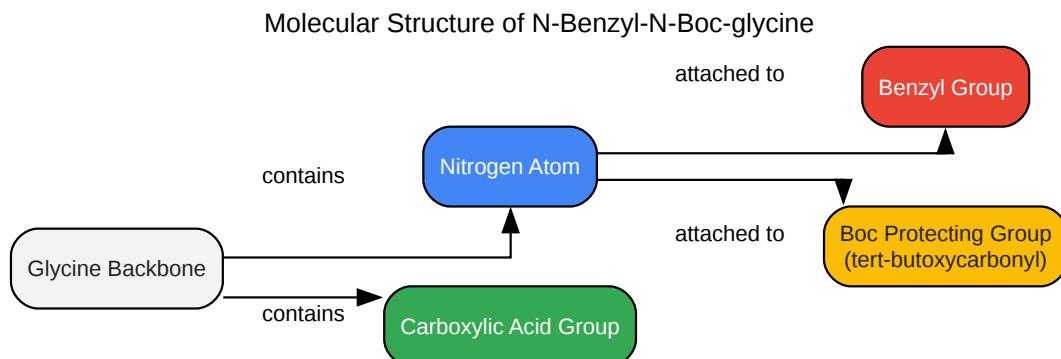
Molecular Data Summary

The fundamental molecular characteristics of 2-(Benzyl(tert-butoxycarbonyl)amino)acetic acid are presented below.

Property	Value	Citation(s)
Molecular Formula	C ₁₄ H ₁₉ NO ₄	[1] [2] [3]
Molecular Weight	265.31 g/mol	[1] [4]
IUPAC Name	2-[benzyl-[(2-methylpropan-2-yl)oxy carbonyl]amino]acetic acid	[2]
Synonyms	N-Boc-N-benzyl-glycine, 2-(Benzyl(tert-butoxycarbonyl)amino)acetic acid	[2] [3]
CAS Number	76315-01-0	[1] [5]

Logical Structure of the Molecule

The following diagram illustrates the key functional groups that constitute the N-Benzyl-N-Boc-glycine molecule.



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Caption: Logical relationship of the core components of N-Benzyl-N-Boc-glycine.

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